

Proper Disposal Procedures for Vimseltinib

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Compound of Interest

Compound Name: Vimseltinib

Cat. No.: B1652902

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The following provides essential safety and logistical guidance for the proper handling and disposal of **Vimseltinib**, tailored for research, scientific, and drug development professionals. Due to conflicting safety classifications across different suppliers, a conservative approach prioritizing environmental safety is recommended.

Hazard Classification Summary

Vimseltinib has been assigned different hazard classifications by various suppliers. This information is critical for selecting the appropriate disposal route. One supplier has identified it as being very toxic to aquatic life, which necessitates handling it as hazardous environmental waste.

Supplier	GHS Classification	Key Hazard Statements
Cayman Chemical	Not Classified	None.[1]
MedchemExpress	Skin Irritant (Category 2), Eye Irritant (Category 2A)	H315: Causes skin irritation. H319: Causes serious eye irritation.[2]
DC Chemicals	Acute Toxicity, Oral (Category 4), Acute & Chronic Aquatic Toxicity (Category 1)	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.[3]

Given the potential for significant environmental toxicity (H410), all waste containing **Vimseltinib** should be managed as hazardous chemical waste.

Step-by-Step Disposal Protocol

This protocol outlines the recommended procedure for disposing of **Vimseltinib** waste, including pure compound, contaminated labware, and solutions.

1. Personal Protective Equipment (PPE) Before handling **Vimseltinib**, ensure appropriate PPE is worn:

- Gloves: Wear protective gloves.
- Eye Protection: Use safety goggles with side-shields.[\[2\]](#)[\[3\]](#)
- Lab Coat: An impervious lab coat or body suit is required.[\[2\]](#)[\[3\]](#)
- Respiratory Protection: If creating dust or aerosols, use a suitable respirator.[\[2\]](#)[\[3\]](#)

2. Waste Segregation and Collection

- Solid Waste: Collect unused or expired **Vimseltinib** powder, contaminated gloves, wipes, and plasticware in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **Vimseltinib** in a separate, sealed, and clearly labeled hazardous liquid waste container.
- Sharps: Contaminated needles, syringes, or other sharps must be placed in a designated sharps container for hazardous chemical waste.

3. Spill Management In the event of a spill, follow these procedures:

- Evacuate personnel to a safe area and ensure adequate ventilation.[\[2\]](#)
- Prevent the spill from entering drains or water courses.[\[2\]](#)
- For solid spills: Mechanically pick up the material and place it in the designated hazardous solid waste container.[\[1\]](#)
- For liquid spills: Absorb the solution with an inert, non-combustible material such as diatomite or universal binders.[\[2\]](#) Place the contaminated absorbent material into the

hazardous solid waste container.

- Decontaminate the spill area and any affected equipment by scrubbing with alcohol or another suitable solvent, collecting all cleaning materials as hazardous waste.[2]

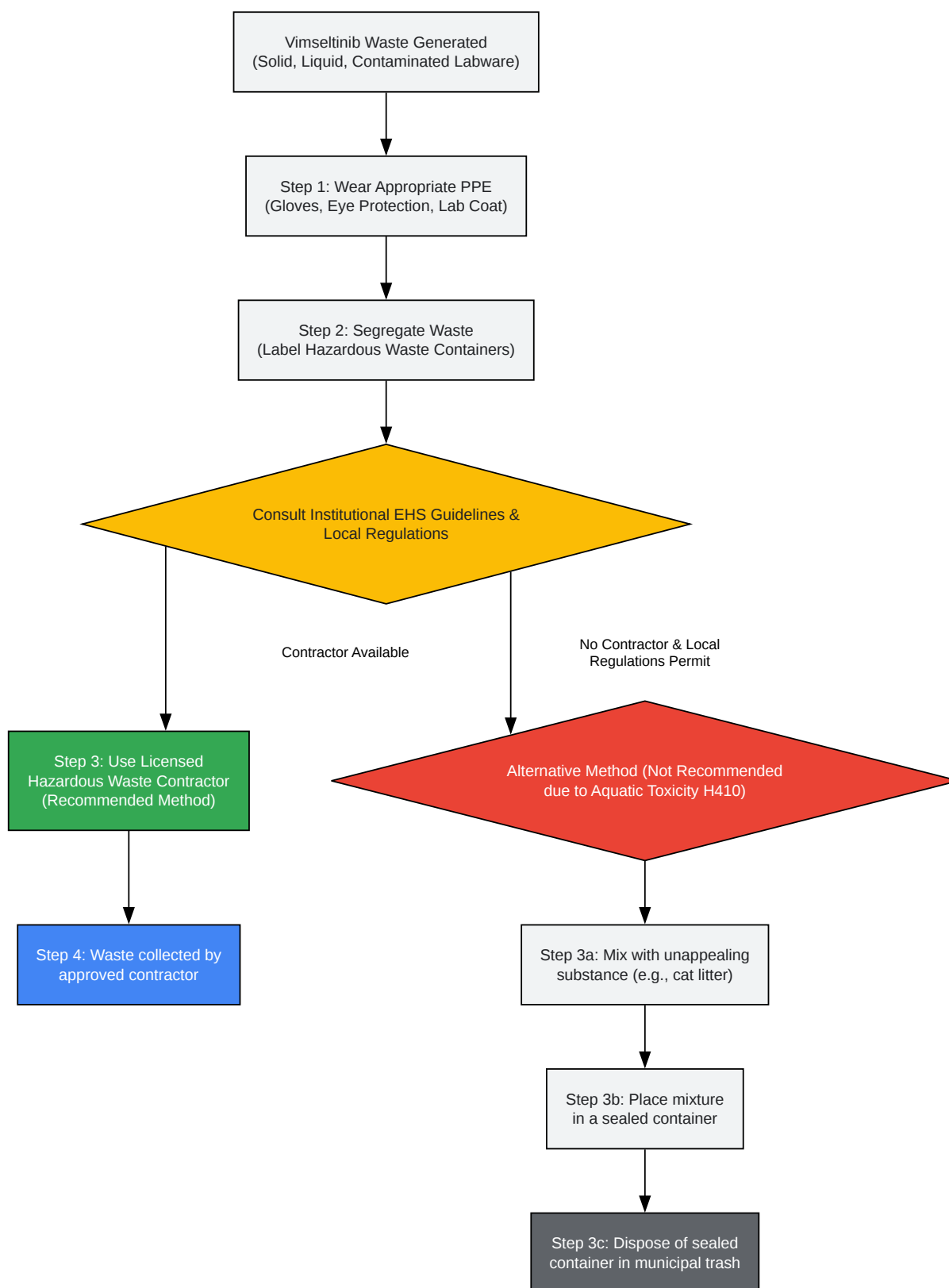
4. Final Disposal

- Primary Recommendation: The preferred method of disposal is through a licensed and approved hazardous waste disposal contractor.[3] Arrange for pickup according to your institution's environmental health and safety (EHS) guidelines.
- Alternative for Small Quantities (Use with Extreme Caution): One Safety Data Sheet (SDS) suggests that smaller quantities can be disposed of with household waste.[1] However, this is not recommended due to the conflicting classification of "very toxic to aquatic life." [3] If no other option is available and this route is permitted by local regulations, the material should be prepared as follows:
 - Mix the **Vimseltinib** (do not crush tablets or capsules) with an unappealing substance like used coffee grounds, dirt, or cat litter.[4][5]
 - Place the mixture into a sealable container, such as a plastic bag or can with a lid.[4][5]
 - Dispose of the sealed container in the regular trash.[4][5]
- Packaging: For disposal of empty original containers, scratch out all personal or identifying information before recycling or discarding.[4][5]

Note on Experimental Protocols: The available documentation, including Safety Data Sheets and clinical trial information, does not include specific experimental protocols for the chemical degradation or neutralization of **Vimseltinib** for disposal purposes. The procedures outlined are based on standard hazardous waste management practices guided by regulatory compliance.

Vimseltinib Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Vimseltinib** waste in a laboratory setting.



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Caption: Workflow for **Vimseltinib** waste disposal decision-making.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. DCC-3014(Vimseltinib)|1628606-05-2|MSDS [dcchemicals.com]
- 4. Drug Disposal: Dispose "Non-Flush List" Medicine in Trash | FDA [fda.gov]
- 5. oncolink.org [oncolink.org]
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